

Personal protective equipment for handling Diphenyl adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyl adipate

Cat. No.: B1582185

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[3] **DIPHENYL ADIPATE** | C18H18O4 - PubChem **Diphenyl adipate** is a see... --INVALID-LINK-- [1] Safety Data Sheet - Central Drug House SECTION 8: EXPOSURE CONTROLS/PERSONAL PROTECTION. EXPOSURE CONTROLS. PERSONAL PROTECTIVE EQUIPMENT. Respiratory Protection. Hands Protection. Eye Protection. Skin and Body Protection. Hygiene Measures. ENVIRONMENTAL EXPOSURE CONTROLS. SECTION 9: PHYSICAL AND CHEMICAL PROPERTIES. SECTION 10: STABILITY AND REACTIVITY. SECTION 11: TOXICOLOGICAL INFORMATION. SECTION 12: ECOLOGICAL INFORMATION. SECTION 13: DISPOSAL CONSIDERATIONS. SECTION 14: TRANSPORT INFORMATION. SECTION 15: REGULATORY INFORMATION. SECTION 16: OTHER INFORMATION. Revision see end of sheet. with respect to this material, we can make no guarantee of the properties of the product, its suitability or its fitness for any particular purpose, and we assume no liability resulting from its use. Users should make their own investigations to determine the suitability of the information for their particular purposes. In no event shall Central Drug House (P) Ltd. be liable for any claims, losses, or damages of any third party or for lost profits or any special, indirect, incidental, consequential or exemplary damages, howsoever arising, even if Central Drug House (P) Ltd. has been advised of the possibility of such damages. --INVALID-LINK-- Safety data sheet for Dibutyl adipate - GFS Chemicals Personal precautions, protective equipment and emergency procedures. Methods and materials for containment and cleaning up. Reference to other sections. See Section 7 for information on safe handling. See Section 8 for information on personal protection equipment. See Section 13 for disposal information. Section 7: Handling and storage. Precautions for safe handling. Conditions for safe storage, including any incompatibilities. Specific end use(s) Section 8: Exposure controls/personal protection. Control parameters. Exposure controls.

Section 9: Physical and chemical properties. Information on basic physical and chemical properties. Other information. Section 10: Stability and reactivity. Reactivity. Chemical stability. Possibility of hazardous reactions. Conditions to avoid. Incompatible materials. Hazardous decomposition products. Section 11: Toxicological information. Information on toxicological effects. Section 12: Ecological information. Toxicity. Persistence and degradability. Bioaccumulative potential. Mobility in soil. Other adverse effects. Section 13: Disposal considerations. Waste treatment methods. Section 14: Transport information. UN number. UN proper shipping name. Transport hazard class(es) Packing group. Environmental hazards. Special precautions for user. Transport in bulk according to Annex II of MARPOL73/78 and the IBC Code. Section 15: Regulatory information. Safety, health and environmental regulations/legislation specific for the substance or mixture. Chemical safety assessment. Section 16: Other information. GHS07. H315. H319. H335. P261. P305+P351+P338. Warning. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. Avoid breathing dust/fumes/gas/mist/vapors/spray. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. -- INVALID-LINK-- Di-n-hexyl Adipate Safety Data Sheet - Santa Cruz Biotechnology Personal protective equipment. Eye Protection. Skin and body protection. Respiratory protection. Hygiene measures. Section 9: Physical and chemical properties. Form. Odor Threshold. Flash point. Evaporation rate. Upper flammability limits. Vapor pressure. Vapor density. Specific gravity. Water solubility. Partition coefficient. Autoignition temperature. Decomposition temperature. Kinematic viscosity. Dynamic viscosity. Explosive properties. Oxidizing properties. Softening point. Molecular weight. VOC Content (%). Liquid Density. Bulk density. Section 10: Stability and reactivity. Reactivity. Stability. Possibility of hazardous reactions. Conditions to avoid. Incompatible materials. Hazardous decomposition products. Section 11: Toxicological information. Acute toxicity. Product Information. Inhalation. Eye contact. Skin contact. Ingestion. Unknown acute toxicity. The following values are calculated based on chapter 3.1 of the GHS document. ATEmix (oral). ATEmix (dermal) ATEmix (inhalation-dust/mist) Component Information. Chronic toxicity. Sensitization. Germ cell mutagenicity. Carcinogenicity. Reproductive toxicity. STOT - single exposure. STOT - repeated exposure. Aspiration hazard. Section 12: Ecological information. Ecotoxicity. Persistence and degradability. Bioaccumulation. Mobility. Section 13: Disposal considerations. Waste from residues/unused products. Contaminated packaging. Section 14: Transport information. DOT. TDG. IATA. IMDG. Section 15: Regulatory information. International Inventories. TSCA. DSL/NDSL. EINECS/ELINCS. ENCS. IECSC. KECL. PICCS. AICS. US Federal Regulations. SARA 313. SARA 311/312 Hazard Categories. CWA (Clean Water Act) US State Regulations. California Proposition 65.

U.S. State Right-to-Know Regulations. U.S. EPA Label Information. EPA Pesticide Registration Number. Section 16: Other information. NFPA. Health hazards 0. Flammability 1. Instability 0. Physical and chemical properties -. HMIS. Health hazards 0. Flammability 1. Physical hazards 0. Personal protection X. Prepared By. Creation Date. Revision Date. Revision Note.

Disclaimer. The information provided in this Safety Data Sheet is correct to the best of our knowledge, information and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal and release and is not to be considered a warranty or quality specification. The information relates only to the specific material designated and may not be valid for such material used in combination with any other materials or in any process, unless specified in the text. End of Safety Data Sheet. --INVALID-LINK-- Safety Data Sheet - LGC Handling. General hygiene measures. Wash hands before breaks and at the end of work. Avoid contact with skin and eyes. Do not eat, drink or smoke when using this product. Storage. Keep container tightly closed in a dry and well-ventilated place. For further information, see section 7. 8. Exposure controls/personal protection. Exposure limit values. Components. Type. Value. Di-n-hexyl Adipate. CAS-No. 110-33-8. TWA. 1 mg/m. 3. Remarks. Exposure controls. Personal protective equipment. Eye/face protection. Safety glasses with side-shields conforming to EN166. Hand protection. The-selection-of-the-suitable-gloves-does-not-only-depend-on-the-material,-but-also-on-further-marks-of-quality-and-varies-from-manufacturer-to-manufacturer. Protective gloves. Nitrile rubber. Breakthrough time (maximum wearing time). > 480 minutes. Glove thickness. 0.35 mm. The given values are laboratory data which were determined according to EN 374. This recommendation is advisory only and must be evaluated by an industrial hygienist and safety officer familiar with the specific situation of anticipated use by our customers. It should not be construed as offering an approval for any specific use scenario. Other skin and body protection. Choose body protection in relation to its type, to the concentration and amount of dangerous substances, and to the specific work-place. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. Respiratory protection. In case of insufficient ventilation, wear suitable respiratory equipment. Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. 9. Physical and chemical properties. Information on basic physical and chemical properties. Physical state. Liquid. Colour. Colourless. Odour. Odourless. Odour threshold. No information available. Melting point/freezing point. -38 °C / -36.4 °F. Boiling point or initial boiling point and boiling range. 334.6 °C / 634.3 °F. Flammability. No information

available. Lower and upper explosion limit. No information available. Flash point. 176 °C / 348.8 °F. Auto-ignition temperature. No information available. Decomposition temperature. pH. No information available. Kinematic viscosity. No information available. Solubility. Water solubility. Insoluble in water. Solubility in other solvents. No information available. Partition coefficient. No information available. Vapour pressure. No information available. Density and/or relative density. Relative density. 0.925 g/cm³. Bulk density. No information available. Liquid density. Vapour density. No information available. Particle characteristics. Particle size. Not applicable. Other safety characteristics. Molecular weight. 286.41. Molecular formula. C₁₆H₃₀O₄. Explosive properties. No information available. Oxidising properties. No information available. 10. Stability and reactivity. Reactivity. No data available. Chemical stability. Stable under normal conditions. Possibility of hazardous reactions. None under normal processing. Conditions to avoid. None known. Incompatible materials. Strong oxidizing agents. Hazardous decomposition products. None known under normal use conditions. 11. Toxicological information. Information on hazard classes as defined in Regulation (EC) No 1272/2008. Acute toxicity. Based on available data, the classification criteria are not met. Skin corrosion/irritation. Based on available data, the classification criteria are not met. Serious eye damage/irritation. Based on available data, the classification criteria are not met. Respiratory or skin sensitisation. Based on available data, the classification criteria are not met. Germ cell mutagenicity. Based on available data, the classification criteria are not met. Carcinogenicity. Based on available data, the classification criteria are not met. Reproductive toxicity. Based on available data, the classification criteria are not met. STOT-single exposure. Based on available data, the classification criteria are not met. STOT-repeated exposure. Based on available data, the classification criteria are not met. Aspiration hazard. Based on available data, the classification criteria are not met. Information on other hazards. Endocrine disrupting properties. This product does not contain any known or suspected endocrine disruptors. 12. Ecological information. Ecotoxicity. The environmental impact of this product has not been fully investigated. Persistence and degradability. No information available. Bioaccumulation. There is no data for this product. Mobility in soil. No information available. Results of PBT and vPvB assessment. No information available. Endocrine disrupting properties. This product does not contain any known or suspected endocrine disruptors. Other adverse effects. No information available. 13. Disposal considerations. Waste from residues/unused products. Dispose of in accordance with local regulations. Dispose of waste in accordance with environmental legislation. Contaminated packaging. Do not reuse empty containers. 14. Transport information. DOT. not regulated. TDG. not regulated. MEX. not regulated. ICAO. not regulated. IATA. not regulated. IMDG. not regulated. RID. not regulated. ADR. not regulated. ADN. not

regulated. 15. Regulatory information. Safety, health and environmental regulations/legislation specific for the substance or mixture. International Inventories. TSCA. Complies. DSL/NDSL. Complies. EINECS/ELINCS. Complies. ENCS. Complies. IECSC. Complies. KECL. Complies. PICCS. Complies. AICS. Complies. Legend: TSCA - United States Toxic Substances Control Act Section 8(b) Inventory. DSL/NDSL - Canadian Domestic Substances List/Non-Domestic Substances List. EINECS/ELINCS - European Inventory of Existing Chemical Substances/European List of Notified Chemical Substances. ENCS - Japan Existing and New Chemical Substances. IECSC - China Inventory of Existing Chemical Substances. KECL - Korean Existing and Evaluated Chemical Substances. PICCS - Philippines Inventory of Chemicals and Chemical Substances. AICS - Australian Inventory of Chemical Substances. US Federal Regulations. SARA 313. Section 313 of Title III of the Superfund Amendments and Reauthorization Act of 1986 (SARA). This product does not contain any chemicals which are subject to the reporting requirements of the Act and Title 40 of the Code of Federal Regulations, Part 372. SARA 311/312 Hazard Categories. Acute health hazard. No. Chronic Health Hazard. No. Fire hazard. No. Sudden release of pressure hazard. No. Reactive Hazard. No. CWA (Clean Water Act) This product does not contain any substances regulated as pollutants pursuant to the Clean Water Act (40 CFR 122.21 and 40 CFR 122.42). CERCLA. This reportable quantity is 100 lbs. This product does not contain any substances regulated as hazardous substances under the Comprehensive Environmental Response Compensation and Liability Act (CERCLA) (40 CFR 302) or the Superfund Amendments and Reauthorization Act (SARA) (40 CFR 355). There may be specific reporting requirements at the local, regional, or state level pertaining to releases of this material. US State Regulations. California Proposition 65. This product does not contain any Proposition 65 chemicals. U.S. State Right-to-Know Regulations. This product does not contain any substances regulated by state right-to-know regulations. U.S. EPA Label Information. EPA Pesticide Registration Number. Not applicable. 16. Other information. NFPA. Health hazard 0. Fire hazard 1. Flammability 1. Instability 0. HMIS. Health hazard 0. Fire hazard 1. Physical hazards 0. Disclaimer. The information in this SDS was obtained from sources which we believe are reliable. However, the information is provided without any warranty, express or implied, regarding its correctness. The conditions or methods of handling, storage, use or disposal of the product are beyond our control and may be beyond our knowledge. For this and other reasons, we do not assume responsibility and expressly disclaim liability for loss, damage or expense arising out of or in any way connected with the handling, storage, use or disposal of the product. This SDS was prepared and is to be used only for this product. If the product is used as a component in another product, this SDS information may not be applicable. --INVALID-LINK-- **Diphenyl Adipate** Safety Data Sheet -

Santa Cruz Biotechnology Personal protective equipment. Eye Protection. Skin and body protection. Respiratory protection. Hygiene measures. Section 9: Physical and chemical properties. Form. Odor Threshold. Flash point. Evaporation rate. Upper flammability limits. Vapor pressure. Vapor density. Specific gravity. Water solubility. Partition coefficient. Autoignition temperature. Decomposition temperature. Kinematic viscosity. Dynamic viscosity. Explosive properties. Oxidizing properties. Softening point. Molecular weight. VOC Content (%). Liquid Density. Bulk density. Section 10: Stability and reactivity. Reactivity. Stability. Possibility of hazardous reactions. Conditions to avoid. Incompatible materials. Hazardous decomposition products. Section 11: Toxicological information. Acute toxicity. Product Information. Inhalation. Eye contact. Skin contact. Ingestion. Unknown acute toxicity. The following values are calculated based on chapter 3.1 of the GHS document. ATEmix (oral). ATEmix (dermal) ATEmix (inhalation-dust/mist) Component Information. Chronic toxicity. Sensitization. Germ cell mutagenicity. Carcinogenicity. Reproductive toxicity. STOT - single exposure. STOT - repeated exposure. Aspiration hazard. Section 12: Ecological information. Ecotoxicity. Persistence and degradability. Bioaccumulation. Mobility. Section 13: Disposal considerations. Waste from residues/unused products. Contaminated packaging. Section 14: Transport information. DOT. TDG. IATA. IMDG. Section 15: Regulatory information. International Inventories. TSCA. DSL/NDSL. EINECS/ELINCS. ENCS. IECSC. KECL. PICCS. AICS. US Federal Regulations. SARA 313. SARA 311/312 Hazard Categories. CWA (Clean Water Act) US State Regulations. California Proposition 65. U.S. State Right-to-Know Regulations. U.S. EPA Label Information. EPA Pesticide Registration Number. Section 16: Other information. NFPA. Health hazards 0. Flammability 1. Instability 0. Physical and chemical properties -. HMIS. Health hazards 0. Flammability 1. Physical hazards 0. Personal protection X. Prepared By. Creation Date. Revision Date. Revision Note. Disclaimer. The information provided in this Safety Data Sheet is correct to the best of our knowledge, information and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal and release and is not to be considered a warranty or quality specification. The information relates only to the specific material designated and may not be valid for such material used in combination with any other materials or in any process, unless specified in the text. End of Safety Data Sheet. --INVALID-LINK-- Safety Data Sheet - Ambeed Personal protective equipment. Eye/face protection. Skin protection. Respiratory protection. General hygiene considerations. Section 9: Physical and chemical properties. Physical state. Color. Odour. Odour Threshold. pH. Melting point. Boiling point. Flash point. Evaporation rate. Flammability (solid, gas) Upper/lower flammability or explosive limits. Vapour pressure. Vapour density. Relative density. Solubility(ies) Partition

coefficient. Auto-ignition temperature. Decomposition temperature. Viscosity. Other information. Molecular formula. Molecular weight. Section 10: Stability and reactivity. Reactivity. Chemical stability. Possibility of hazardous reactions. Conditions to avoid. Incompatible materials. Hazardous decomposition products. Section 11: Toxicological information. Information on toxicological effects. Acute toxicity. Skin corrosion/irritation. Serious eye damage/irritation. Respiratory or skin sensitisation. Germ cell mutagenicity. Carcinogenicity. IARC. NTP. OSHA. Reproductive toxicity. Specific target organ toxicity - single exposure. Specific target organ toxicity - repeated exposure. Aspiration hazard. Additional Information. Section 12: Ecological information. Toxicity. Persistence and degradability. Bioaccumulative potential. Mobility in soil. Other adverse effects. Section 13: Disposal considerations. Waste treatment methods. Section 14: Transport information. DOT (US) IMDG. IATA. Section 15: Regulatory information. SARA 302 Components. SARA 313 Components. SARA 311/312 Hazards. Massachusetts Right To Know Components. Pennsylvania Right To Know Components. New Jersey Right To Know Components. California Prop. 65 Components. Section 16: Other information. Full text of H-Statements referred to under sections 2 and 3. HMIS Rating. Health hazard: Flammability: Physical Hazard. NFPA Rating. Health hazard: Fire Hazard: Reactivity Hazard: Further information. Copyright 2020 Ambeed Inc. License granted to make unlimited paper copies for internal use only. The above information is believed to be correct but does not purport to be all inclusive and shall be used only as a guide. The information in this document is based on the present state of our knowledge and is applicable to the product with regard to appropriate safety precautions. It does not represent any guarantee of the properties of the product. Ambeed Inc. shall not be held liable for any damage resulting from handling or from contact with the above product. See reverse side of invoice or packing slip for additional terms and conditions of sale. --INVALID-LINK-- Safety Data Sheet - Thermo Fisher Scientific Personal protective equipment. Eye/face protection. Skin and body protection. Respiratory protection. Hygiene measures. Section 9: Physical and chemical properties. Physical State. Appearance. Odor. Odor Threshold. pH. Melting Point/Range. Boiling Point/Range. Flash Point. Evaporation Rate. Flammability (solid,gas) Flammability or explosive limits. Upper. Lower. Vapor Pressure. Vapor Density. Specific Gravity. Solubility. Partition coefficient; n-octanol/water. Autoignition Temperature. Decomposition Temperature. Viscosity. Molecular Formula. Molecular Weight. Section 10: Stability and reactivity. Reactivity. Stability. Possibility of hazardous reactions. Conditions to avoid. Incompatible materials. Hazardous decomposition products. Section 11: Toxicological information. Acute Toxicity. Product Information. Component Information. Toxicologically Synergistic. Products. Delayed and immediate effects as well as chronic effects from short and long-term exposure. Irritation. Sensitization. Carcinogenicity. The table below

indicates whether each agency has listed any ingredient as a carcinogen. Mutagenic Effects. Reproductive Effects. Developmental Effects. Teratogenicity. STOT - single exposure. STOT - repeated exposure. Aspiration hazard. Symptoms / effects, both acute and delayed. Endocrine Disruptor Information. Other Adverse Effects. Section 12: Ecological information. Ecotoxicity. Persistence and degradability. Bioaccumulation/ Accumulation. Mobility. Section 13: Disposal considerations. Waste Disposal Methods. Section 14: Transport information. DOT. TDG. IATA. IMDG/IMO. Section 15: Regulatory information. United States of America Inventory. All of the components in the product are on the following Inventory lists: Legend:.. TSCA - Toxic Substances Control Act, (49 CFR Part 711). EINECS/ELINCS - European Inventory of Existing Commercial Chemical Substances/European List of Notified Chemical Substances. DSL/NDSL - Canadian Domestic Substances List/Non-Domestic Substances List. PICCS - Philippines Inventory of Chemicals and Chemical Substances. ENCS - Japanese Existing and New Chemical Substances. IECSC - Chinese Inventory of Existing Chemical Substances. AICS - Australian Inventory of Chemical Substances. KECL - Korean Existing and Evaluated Chemical Substances. US Federal Regulations. SARA 313. SARA 311/312 Hazard Categories. See section 2 for more information. CWA (Clean Water Act) Clean Air Act. OSHA - Occupational Safety and. Health Administration. CERCLA. California Proposition 65. This product does not contain any Proposition 65 chemicals. U.S. State Right-to-Know. Regulations. U.S. Department of Transportation. Reportable Quantity (RQ): DOT Marine Pollutant. DOT Severe Marine Pollutant. U.S. Department of Homeland. Security. Other International Regulations. Mexico - Grade. No information available. Authorisation/Restrictions according to EU REACH. Safety, health and environmental regulations/legislation specific for the substance or mixture. The product is classified and labelled according to EC directives or corresponding national laws. The product is classified and labelled in accordance with Directive 1999/45/EC. International Inventories. All of the components in the product are on the following Inventory lists: Legend:.. Section 16: Other information. Prepared By. Creation Date. Revision Date. Print Date. Revision Summary. Disclaimer. The information provided in this Safety Data Sheet is correct to the best of our knowledge, information and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal and release and is not to be considered a warranty or quality specification. The information relates only to the specific material designated and may not be valid for such material used in combination with any other materials or in any process, unless specified in the text. --INVALID-LINK-- Essential Safety and Handling Guide for **Diphenyl Adipate**

This guide provides crucial safety and logistical information for laboratory professionals handling **Diphenyl adipate**. It outlines the necessary personal protective equipment (PPE), operational procedures for routine handling and emergencies, and proper disposal methods to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to minimize exposure and ensure safety. The following table summarizes the recommended PPE for handling **Diphenyl adipate** based on routine laboratory operations.

Body Part	PPE Item	Specification
Eyes/Face	Safety glasses with side-shields	Conforming to EN166
Hands	Protective gloves	Nitrile rubber
Glove Thickness	0.35 mm	
Breakthrough Time	> 480 minutes	
Body	Laboratory coat	Standard
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Use in case of insufficient ventilation or if exposure limits are exceeded

Operational Plans

Adherence to structured operational plans is critical for both routine and emergency situations involving **Diphenyl adipate**.

1. Routine Handling of Diphenyl Adipate

This protocol is designed for the safe execution of standard laboratory procedures involving **Diphenyl adipate**.

- Preparation:

- Ensure the work area is well-ventilated.
- Confirm that an eyewash station and safety shower are readily accessible.
- Don the appropriate PPE as specified in the table above.
- Handling:
 - Avoid contact with eyes, skin, and clothing.
 - Wash hands thoroughly after handling.
 - Keep the container tightly closed when not in use.
 - Avoid ingestion and inhalation.
- Post-Handling:
 - Remove contaminated clothing and wash it before reuse.
 - Store **Diphenyl adipate** in a cool, dry, well-ventilated area away from incompatible substances.

2. Spill and Emergency Response Plan

Immediate and correct response to a spill or emergency can significantly mitigate potential hazards.

- Immediate Actions:
 - Evacuate the immediate area of the spill.
 - If there is an inhalation risk, hold your breath and move to a well-ventilated area.
 - If skin or eye contact occurs, flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while flushing.
- Spill Cleanup:

- For small spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- For large spills, dike the area to prevent spreading and contact the appropriate environmental health and safety personnel.
- Post-Emergency:
 - Decontaminate the spill area thoroughly.
 - Report the incident to the laboratory supervisor.
 - Seek medical attention if any symptoms of exposure occur.

3. Disposal Plan for Contaminated PPE

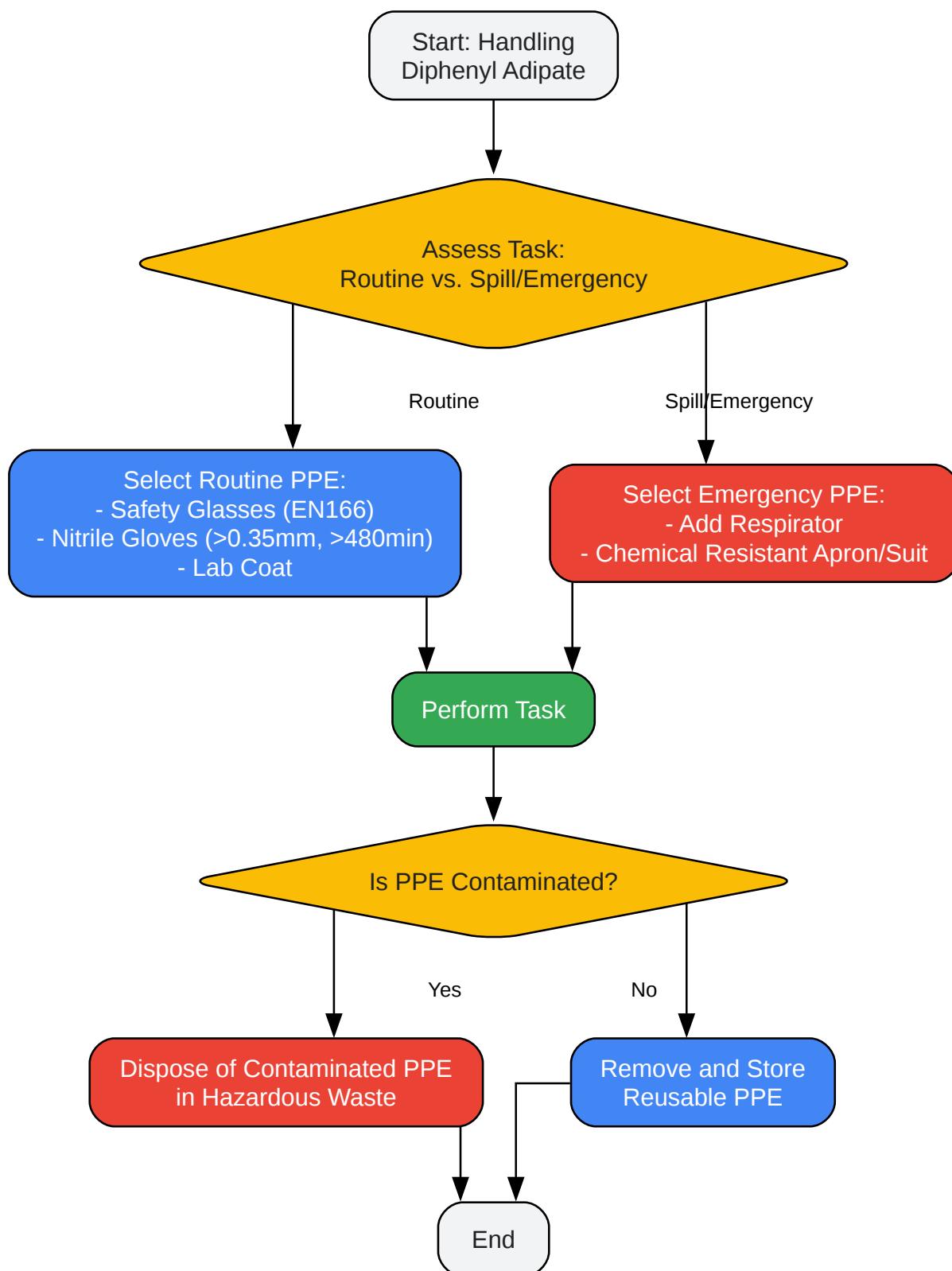
Proper disposal of contaminated PPE is essential to prevent secondary contamination.

- Glove Removal:
 - Grasp the outside of one glove at the wrist.
 - Peel it off, turning it inside out.
 - Hold the removed glove in the gloved hand.
 - Slide the fingers of the ungloved hand under the remaining glove at the wrist.
 - Peel it off over the first glove, containing the first glove inside the second.
- Disposal:
 - Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.
 - Follow all local, state, and federal regulations for hazardous waste disposal. Chemical waste generators must determine whether a discarded chemical is classified as a

hazardous waste.

Process Flow for PPE Selection and Disposal

The following diagram illustrates the decision-making process for the selection and disposal of PPE when handling **Diphenyl adipate**.

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Caption: PPE Selection and Disposal Workflow for **Diphenyl Adipate**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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